

# Physical properties of 2,4-Difluorophenol melting and boiling point

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## Compound of Interest

Compound Name: 2,4-Difluorophenol

Cat. No.: B048109

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An In-depth Technical Guide to the Physical Properties of **2,4-Difluorophenol**: Melting and Boiling Points

## Introduction

**2,4-Difluorophenol** is an organofluorine compound and a derivative of phenol, featuring two fluorine atoms at the 2- and 4-positions of the phenolic ring.<sup>[1]</sup> This compound serves as a crucial building block in the synthesis of various pharmaceutical and agrochemical compounds.<sup>[1][2]</sup> A thorough understanding of its physical properties, particularly its melting and boiling points, is paramount for its application in research and development. This guide provides a detailed overview of these properties, the experimental protocols for their determination, and a logical workflow for these procedures.

## Physical Properties of 2,4-Difluorophenol

The melting and boiling points of **2,4-Difluorophenol** are critical parameters for its handling, purification, and reaction control. At room temperature, it typically exists as a solid.<sup>[1]</sup> After melting, it appears as a clear yellow-green liquid. The quantitative data for these properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	22.4 °C	-
Boiling Point	52-53 °C	at 19 mmHg
170 °C	at 753 mmHg	
174.35 °C	Normal Boiling Point (Calculated)	

Data sourced from references.

## Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is essential for verifying the purity and identity of a substance.

### Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. For a pure compound, this transition occurs over a narrow range, typically 0.5-1.0°C. The presence of impurities generally leads to a depression and broadening of the melting point range.

Methodology: Capillary Tube Method

A common and effective method for determining the melting point of an organic solid like **2,4-Difluorophenol** involves using a capillary tube within a heated bath apparatus (e.g., a Mel-Temp apparatus or a Thiele tube).

- **Sample Preparation:** A small amount of finely powdered, dry **2,4-Difluorophenol** is introduced into a capillary tube that is sealed at one end. The tube is tapped gently to pack the sample to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath, typically

containing silicone oil.

- **Heating:** The bath is heated slowly, with a rate of temperature increase of approximately 1-2°C per minute as the expected melting point is approached. Constant stirring of the heating medium ensures a uniform temperature distribution.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

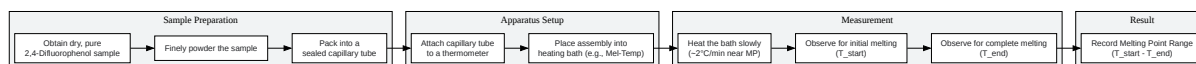
Methodology: Distillation Method

For determining the boiling point at a specific pressure, a simple distillation setup is commonly employed.

- **Apparatus Setup:** A small quantity of **2,4-Difluorophenol** is placed in a distillation flask. The flask is fitted with a condenser, a thermometer, and a receiving flask. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and enters the condenser.
- **Equilibrium and Measurement:** The temperature is recorded when the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses and is collected in the receiving flask. This stable temperature is the boiling point at the pressure of the system. For determinations at pressures other than atmospheric, a vacuum pump is connected to the system.

## Logical Workflow for Melting Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **2,4-Difluorophenol** using the capillary tube method.



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Caption: Workflow for Melting Point Determination.

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## References

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